

Application Note: 4-Dimethylsulfamoyl-benzoyl Chloride in Peptide Synthesis

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Compound of Interest

Compound Name: 4-Dimethylsulfamoyl-benzoyl chloride

CAS No.: 29171-70-8

Cat. No.: B1309415

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Executive Summary

4-Dimethylsulfamoyl-benzoyl chloride is a specialized acylating agent used primarily in the synthesis of peptidomimetics and pharmacologically active peptide derivatives. Structurally related to the well-known "Safety-Catch" (Kenner) linker precursor, this reagent differs critically by the presence of a dimethyl-substituted sulfonamide group (

). This substitution renders the sulfonamide moiety chemically stable, preventing the alkylation-activation pathway typical of the Kenner linker.

Consequently, this reagent is not used for resin linkage but rather as a robust N-terminal capping agent or side-chain derivatization tool. It introduces the 4-(dimethylsulfamoyl)benzoyl moiety—a potent pharmacophore often utilized to enhance metabolic stability, modulate lipophilicity, or target specific receptors (e.g., carbonic anhydrases, proteases).

This guide provides detailed protocols for the in situ preparation, handling, and solid-phase coupling of **4-Dimethylsulfamoyl-benzoyl chloride**, ensuring high-efficiency incorporation into peptide sequences.

Chemical Identity & Mechanism

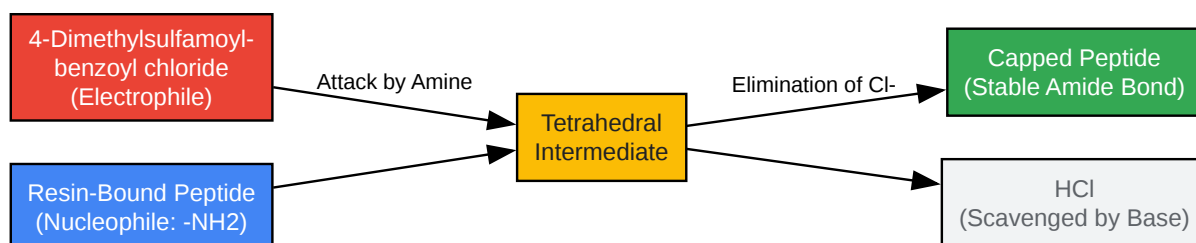
Structural Analysis

- Chemical Name: 4-(Dimethylsulfamoyl)benzoyl chloride
- Precursor Acid CAS: 33046-02-9 (4-(Dimethylsulfamoyl)benzoic acid)
- Functional Groups:
 - Acyl Chloride (ClC(=O)c1ccc(S(=O)(=O)N(C)C)cc1): Highly reactive electrophile for amide bond formation.
 - Dimethylsulfonamide (CS(=O)(=O)N(C)C): Stable, polar, non-ionizable pharmacophore.

Mechanism of Action: Acylation vs. Activation

Unlike the Kenner linker (4-sulfamoylbenzoyl), which contains an acidic sulfonamide proton (OS(=O)(=O)c1ccc(C(=O)Cl)cc1) allowing for diazomethane-mediated activation and subsequent cleavage, the dimethyl variant is inert to such activation.

- Reaction: The acyl chloride undergoes nucleophilic acyl substitution with the N-terminal amine of the peptide-resin.
- Result: Formation of a stable amide bond. The sulfonamide group remains intact throughout standard SPPS cleavage conditions (e.g., 95% TFA).



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Figure 1: Mechanism of N-terminal capping via nucleophilic acyl substitution.

Experimental Protocols

Protocol A: In Situ Preparation of the Acid Chloride

Commercially available acid chlorides are prone to hydrolysis. For critical applications, we recommend generating the chloride fresh from the stable acid precursor.

Reagents:

- 4-(Dimethylsulfamoyl)benzoic acid (1.0 eq)
- Thionyl Chloride () or Oxalyl Chloride () (5.0 eq)
- Dichloromethane (DCM) (Anhydrous)
- Catalytic DMF (if using Oxalyl Chloride)

Step-by-Step:

- Dissolution: In a flame-dried round-bottom flask under inert atmosphere (or Ar), suspend 1.0 mmol of 4-(dimethylsulfamoyl)benzoic acid in 5 mL of anhydrous DCM.
- Activation:
 - Option A (Thionyl Chloride): Add 5.0 mmol of dropwise. Reflux at 40°C for 2 hours.
 - Option B (Oxalyl Chloride): Add 2.0 mmol of Oxalyl Chloride dropwise followed by 10 L of DMF. Stir at Room Temperature (RT) for 1 hour. Gas evolution (,

) will be observed.

- Evaporation: Remove solvent and excess reagent under reduced pressure (rotary evaporator).
- Re-dissolution: Redissolve the resulting solid/oil (the crude acid chloride) in anhydrous DCM or NMP for immediate use in Protocol B.

Protocol B: Solid-Phase Coupling (Manual)

This protocol assumes a standard polystyrene or PEG-based resin (e.g., Rink Amide, Wang).

Reagents:

- Peptide-Resin (0.1 mmol scale, Fmoc-deprotected)
- Freshly prepared **4-Dimethylsulfamoyl-benzoyl chloride** (from Protocol A)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM) / Dimethylformamide (DMF) (1:1 v/v)

Step-by-Step:

- Resin Preparation: Swell the deprotected peptide-resin in DCM for 20 minutes. Drain.
- Coupling Solution: Dissolve the acid chloride (approx. 0.5 mmol, 5 eq) in 3 mL of dry DCM/DMF (1:1). Add DIPEA (1.0 mmol, 10 eq) to neutralize the HCl generated.
 - Note: The solution may turn slightly yellow.
- Reaction: Add the coupling solution to the resin. Shake or vortex gently at RT for 1-2 hours.
- Monitoring: Perform a Kaiser Test (ninhydrin).
 - Blue beads: Incomplete coupling. Repeat step 3 with fresh reagent.

- Colorless beads: Complete coupling.
- Washing: Drain and wash the resin:
 - 3 x DMF
 - 3 x DCM
 - 3 x MeOH (optional, to shrink resin before drying)

Protocol C: Cleavage & Isolation

The dimethylsulfamoyl moiety is stable to standard TFA cleavage cocktails.

Cocktail: TFA/TIPS/Water (95:2.5:2.5). Time: 2-3 hours at RT. Workup: Precipitate in cold diethyl ether, centrifuge, and lyophilize.

Quantitative Data & Specifications

Table 1: Physicochemical Properties & Coupling Parameters

Parameter	Specification / Condition	Notes
Molecular Weight	~247.69 g/mol (Chloride)	Precursor Acid: 229.25 g/mol
Solubility	DCM, DMF, NMP, DMSO	Hydrolyzes in water/alcohols
Coupling Time	60 - 120 mins	Monitor via Kaiser Test
Stability (Resin)	High	Stable to Piperidine (20%) and TFA (95%)
Preferred Base	DIPEA or NMM	Avoid primary amines (side reactions)
Equivalents	3.0 - 5.0 eq	Relative to resin loading

Applications & Rationale

Pharmacophore Introduction

The 4-(dimethylsulfamoyl)benzoyl group is a bioisostere for other aromatic caps but offers unique properties:

- **Hydrogen Bonding:** The sulfonyl group () acts as a strong hydrogen bond acceptor.
- **Lipophilicity:** The dimethyl substitution increases lipophilicity compared to the unsubstituted sulfonamide, improving membrane permeability.
- **Enzyme Inhibition:** Sulfonamide derivatives are classic inhibitors of Carbonic Anhydrases and certain proteases.

"Negative Control" for Safety-Catch Linkers

In studies utilizing the Kenner Safety-Catch linker, the dimethyl variant serves as a perfect negative control. Since it cannot be alkylated/activated, any cleavage observed with this linker indicates non-specific hydrolysis or background instability of the resin, rather than the specific safety-catch mechanism.

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